

In-Depth Technical Guide: Spectroscopic Data of 21,24-Epoxycycloartane-3,25-diol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 21,24-Epoxycycloartane-3,25-diol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **21,24-Epoxycycloartane-3,25-diol**, a cycloartanoid triterpene isolated from the leaves of *Lansium domesticum*. This compound has garnered interest for its potential as a skin-tumor promotion inhibitor. This document compiles available spectroscopic data (NMR, IR, MS) and outlines the experimental protocols for its isolation and characterization, catering to the needs of researchers in natural product chemistry, pharmacology, and drug development.

Chemical Structure and Properties

- Compound Name: **21,24-Epoxycycloartane-3,25-diol**
- Molecular Formula: $C_{30}H_{50}O_3$
- Molecular Weight: 458.72 g/mol
- CAS Number: 125305-73-9[1]
- Source: Leaves of *Lansium domesticum*[1]
- Reported Activity: Inhibition of skin-tumor promotion[1]

Spectroscopic Data

The following tables summarize the key spectroscopic data for **21,24-Epoxycycloartane-3,25-diol**, based on the foundational research by Nishizawa et al. (1989).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^1H NMR Spectral Data of **21,24-Epoxycycloartane-3,25-diol**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not available in search results			

Table 2: ^{13}C NMR Spectral Data of **21,24-Epoxycycloartane-3,25-diol**

Chemical Shift (δ) ppm	Carbon Type	Assignment
Data not available in search results		

Note: The specific chemical shifts for ^1H and ^{13}C NMR were not available in the provided search results. The original 1989 Tetrahedron Letters publication by Nishizawa et al. should be consulted for this detailed data.

Infrared (IR) Spectroscopy

Table 3: IR Absorption Data of **21,24-Epoxycycloartane-3,25-diol**

Wavenumber (cm^{-1})	Functional Group Assignment
Data not available in search results	

Note: Specific IR absorption bands were not detailed in the search results. The primary literature is the definitive source for this information.

Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data of **21,24-Epoxycycloartane-3,25-diol**

m/z	Fragmentation
Data not available in search results	

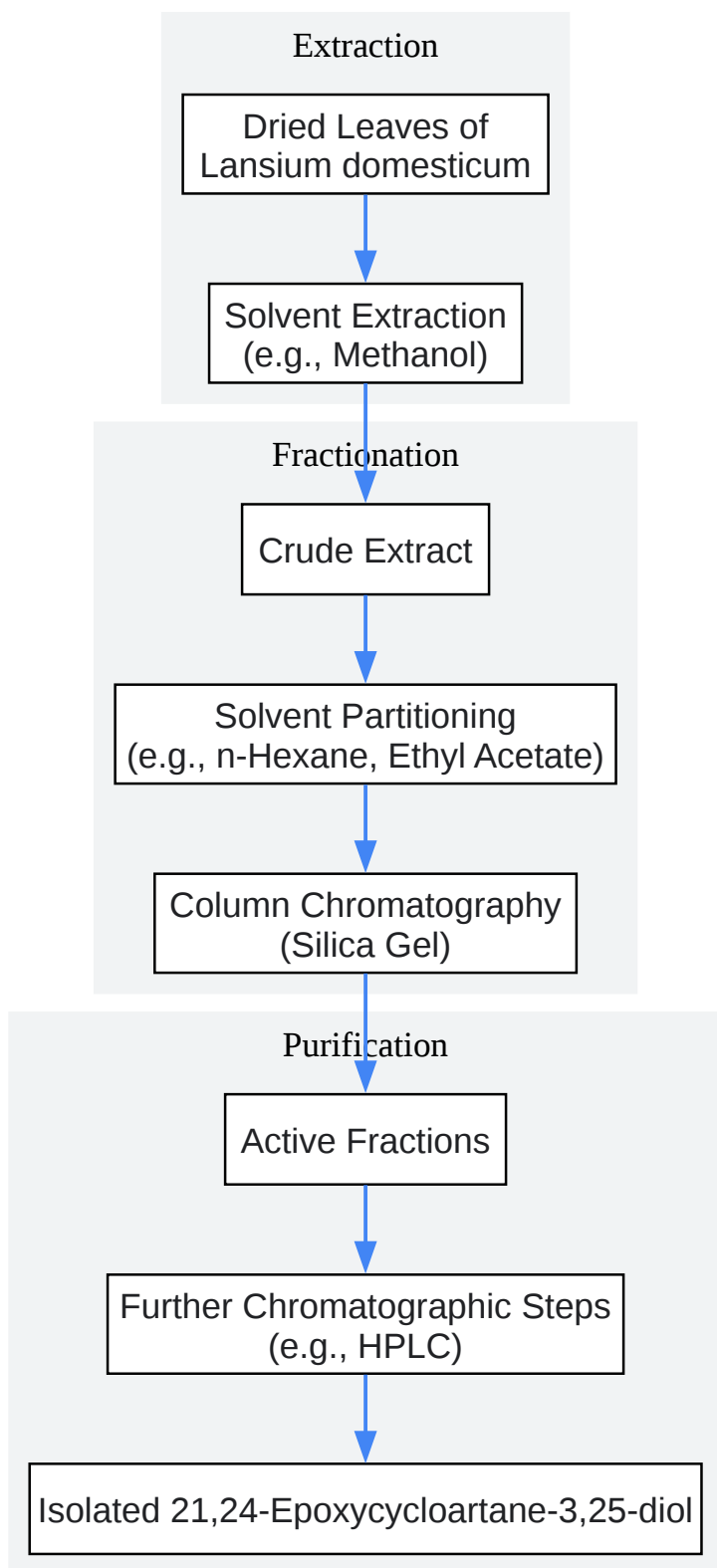
Note: Detailed mass spectrometry fragmentation patterns were not available in the search results. The original publication should be referenced for this data.

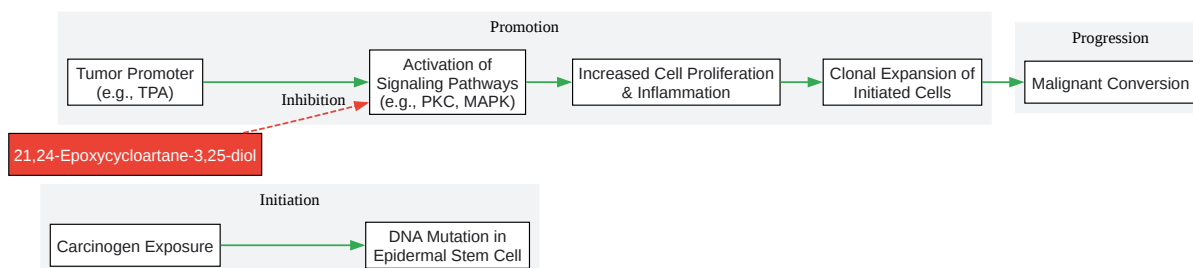
Experimental Protocols

The following sections describe the general experimental procedures for the isolation and spectroscopic analysis of **21,24-Epoxycycloartane-3,25-diol**, based on common practices for triterpenoid isolation from plant materials.

Isolation of 21,24-Epoxycycloartane-3,25-diol

The isolation of **21,24-Epoxycycloartane-3,25-diol** from the leaves of *Lansium domesticum* typically involves the following workflow:





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References

- 1. medchemexpress.com [medchemexpress.com]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com